

A Technical Guide to the Research Applications of 3-(Trifluoromethoxy)cinnamic Acid

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Compound of Interest

Compound Name: *3-(Trifluoromethoxy)cinnamic acid*

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Abstract

3-(Trifluoromethoxy)cinnamic acid is a fluorinated aromatic carboxylic acid that has emerged as a versatile building block in medicinal chemistry and materials science. The presence of the trifluoromethoxy group imparts unique physicochemical properties, including increased lipophilicity and metabolic stability, making it an attractive scaffold for the design of novel therapeutic agents. While direct biological data on the parent acid is limited, its derivatives have shown promise in various research areas, including oncology and infectious diseases. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential research applications of **3-(Trifluoromethoxy)cinnamic acid** and its derivatives. Detailed experimental protocols for the synthesis and biological evaluation of these compounds are also presented to facilitate further investigation into their therapeutic potential.

Introduction

Cinnamic acid and its derivatives are a class of naturally occurring and synthetic compounds that have garnered significant interest in drug discovery due to their diverse pharmacological activities, including anti-inflammatory, antioxidant, antimicrobial, and anticancer properties. The modification of the cinnamic acid scaffold provides a rich platform for the development of novel therapeutic agents with enhanced efficacy and safety profiles. The introduction of fluorine-containing substituents, such as the trifluoromethoxy group, is a well-established strategy in

medicinal chemistry to improve a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[\[1\]](#)

3-(Trifluoromethoxy)cinnamic acid, in particular, serves as a key intermediate in the synthesis of more complex molecules.[\[1\]](#) Its unique electronic and steric properties make it a valuable tool for researchers exploring new chemical entities for various disease indications. This guide will delve into the technical details of this compound, providing a foundation for its application in research and drug development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-(Trifluoromethoxy)cinnamic acid** is essential for its application in synthesis and biological assays. The key properties are summarized in the table below.

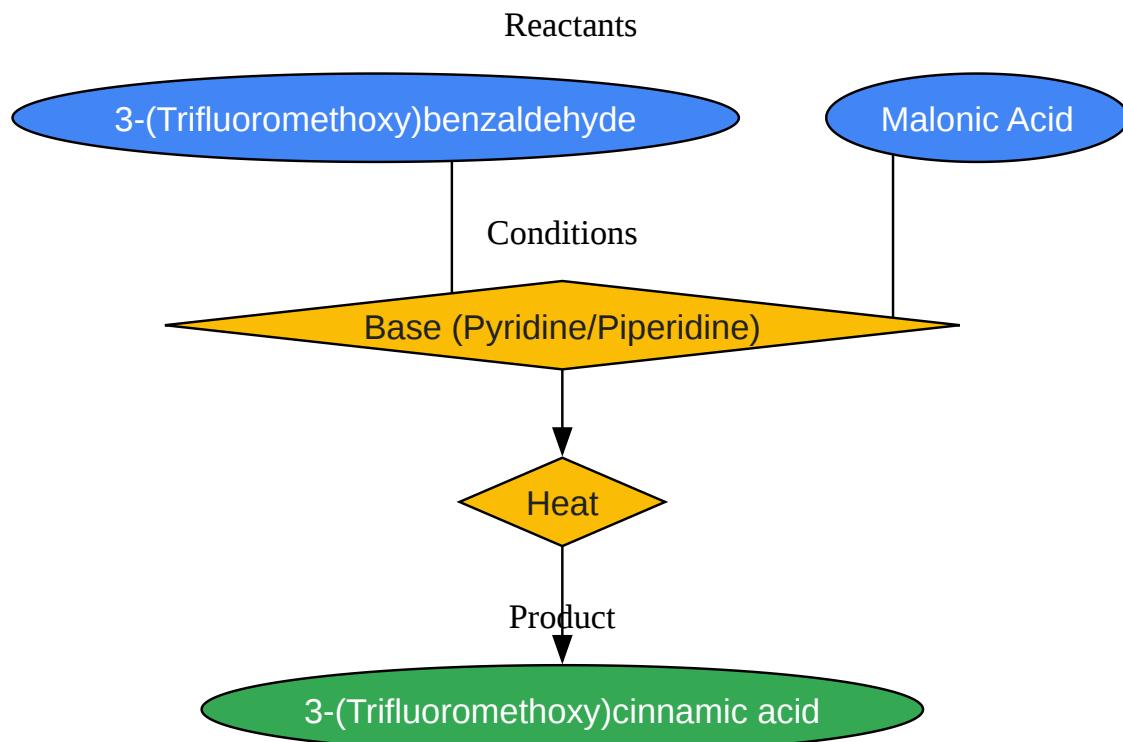
Property	Value	Reference
CAS Number	168833-80-5	[1]
Molecular Formula	C ₁₀ H ₇ F ₃ O ₃	[1]
Molecular Weight	232.16 g/mol	[1]
Appearance	White to almost white powder/crystal	[1]
Melting Point	94 - 97 °C	[1]
Solubility	Soluble in methanol.	[2]
Purity	≥95% - ≥98%	[1] [2]

Synthesis of 3-(Trifluoromethoxy)cinnamic Acid and Its Derivatives

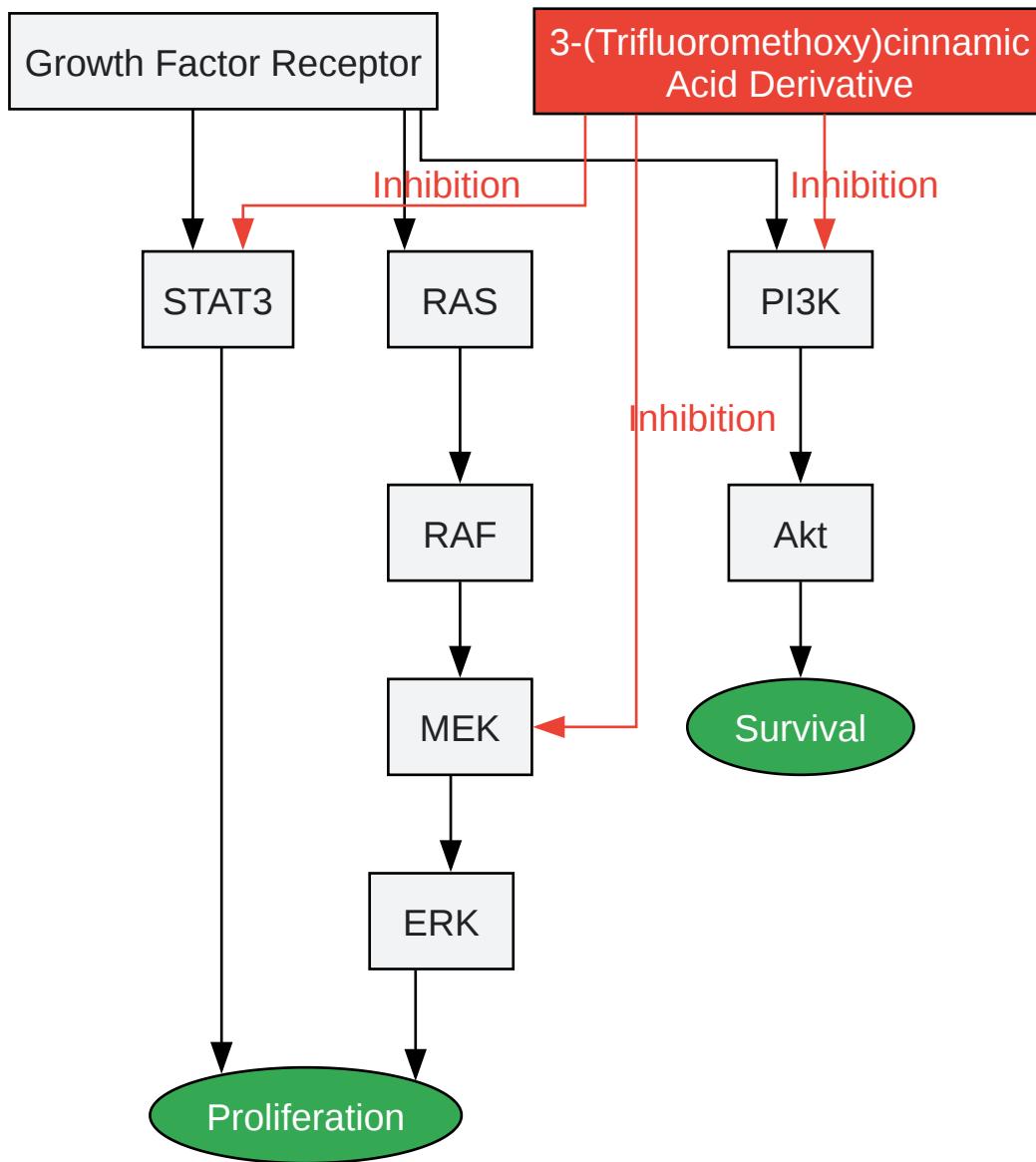
The synthesis of **3-(Trifluoromethoxy)cinnamic acid** can be achieved through established organic chemistry reactions such as the Knoevenagel condensation or the Perkin reaction. These methods provide a reliable means to produce the parent acid, which can then be further modified to create a diverse library of derivatives, such as esters and amides.

General Synthesis of Cinnamic Acids

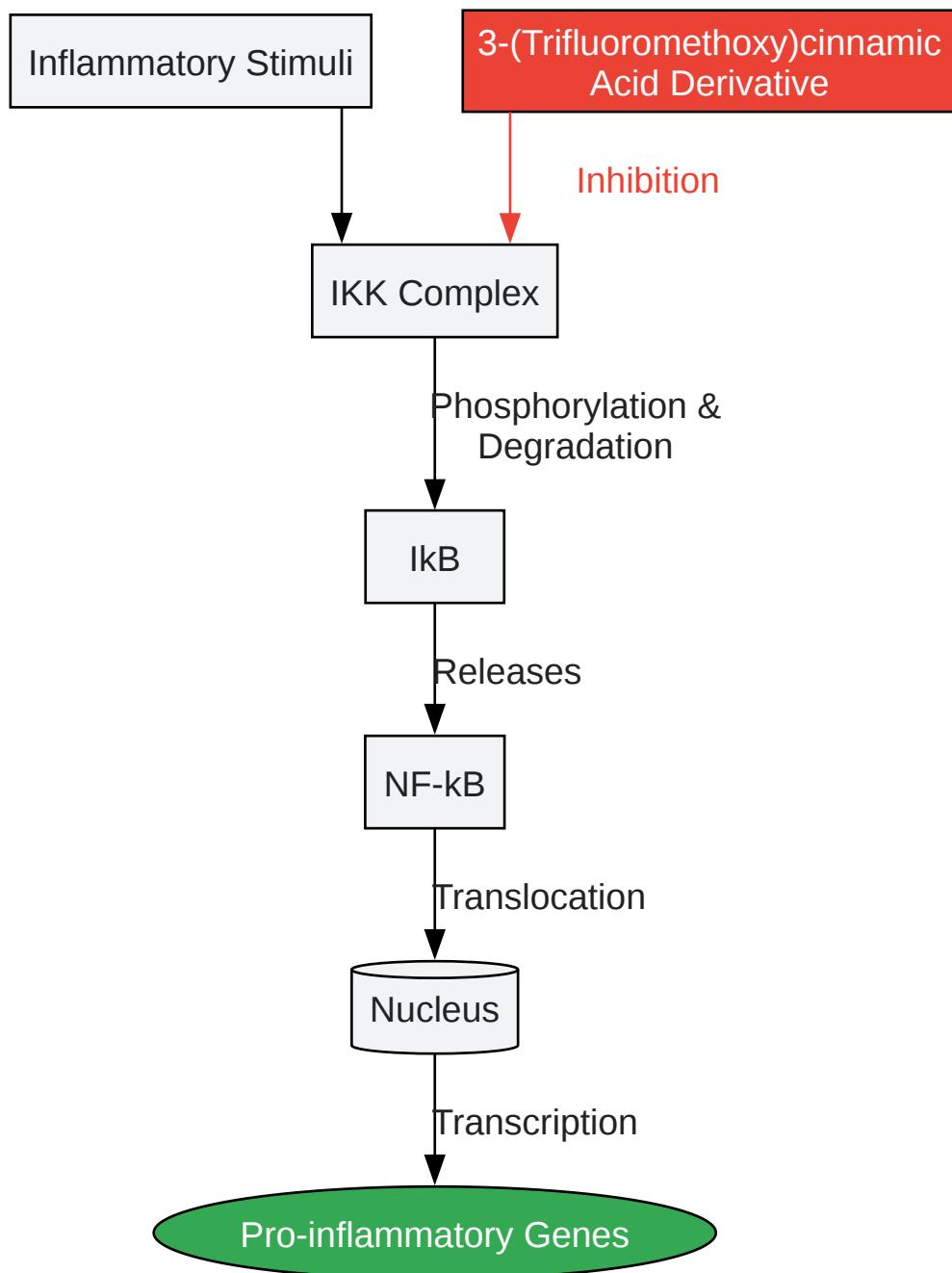
A general and widely used method for the synthesis of cinnamic acids is the Knoevenagel condensation, which involves the reaction of an aromatic aldehyde with malonic acid in the presence of a base.

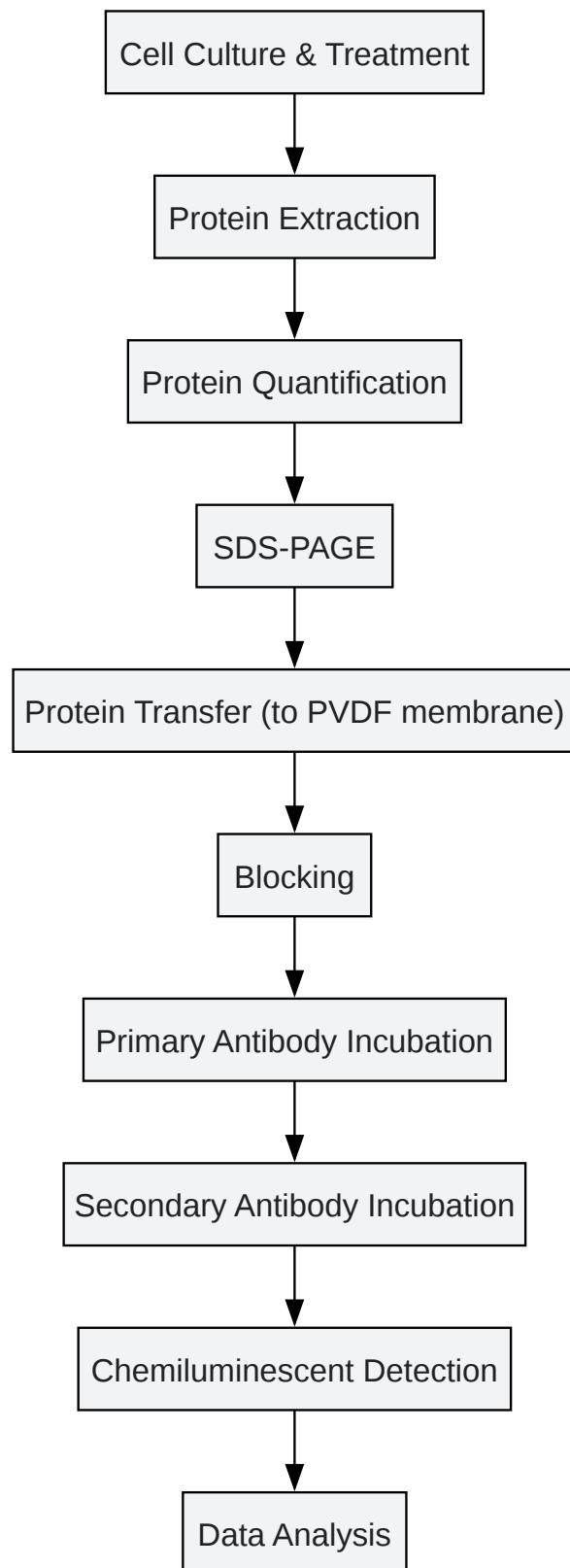


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